

cis- and trans-isomers of 1,2-Dichlorohexafluorocyclobutane

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Compound of Interest

Compound Name: 1,2-Dichlorohexafluorocyclobutane

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An In-depth Technical Guide to the Cis- and Trans-Isomers of 1,2-Dichlorohexafluorocyclobutane

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,2-Dichlorohexafluorocyclobutane, a halogenated cyclic hydrocarbon, exists as two distinct geometric isomers: cis-**1,2-dichlorohexafluorocyclobutane** and trans-**1,2-dichlorohexafluorocyclobutane**. These isomers arise from the different spatial arrangements of the chlorine atoms on the cyclobutane ring.^[1] While sharing the same chemical formula ($C_4Cl_2F_6$) and molecular weight of 232.939 g/mol, their physical, chemical, and biological properties exhibit notable differences.^{[2][3][4]} This technical guide provides a comprehensive overview of the synthesis, separation, and characterization of these isomers, with a focus on experimental protocols and quantitative data for researchers in chemistry and drug development. This compound is also noted for its neuropharmacological effects and is classified as a per- and polyfluoroalkyl substance (PFAS).^[1]

Physicochemical Properties

The spatial arrangement of the chlorine atoms in the cis- and trans-isomers leads to differences in their physical properties, such as boiling point, density, and refractive index. The cis-isomer, with both chlorine atoms on the same side of the ring, exhibits a higher boiling point.^[5]

Table 1: Physical Properties of **1,2-Dichlorohexafluorocyclobutane** Isomers

Property	cis-Isomer	trans-Isomer	General (Isomer not specified)
CAS Number	3934-26-7[6]	Not specified	356-18-3[2][4][7]
Molecular Formula	C ₄ Cl ₂ F ₆ [6]	C ₄ Cl ₂ F ₆	C ₄ Cl ₂ F ₆ [2][3][4]
Molecular Weight	232.93 g/mol [6]	232.939 g/mol	232.939 g/mol [2][3][4]
Boiling Point	Higher than trans-isomer[5]	Lower than cis-isomer[5]	332-333 K (59-60 °C) [4]
Density	1.6447 g/mL @ 20 °C[6]	Not specified	Not specified
Refractive Index	1.3342 @ 20 °C[6]	Not specified	Not specified

Synthesis of 1,2-Dichlorohexafluorocyclobutane Isomers

The primary methods for synthesizing **1,2-dichlorohexafluorocyclobutane** yield a mixture of the cis- and trans-isomers. The predominant isomer can be influenced by the chosen synthetic route.

Thermal Dimerization of Chlorotrifluoroethylene

The thermal dimerization of chlorotrifluoroethylene (CTFE) is a common method that primarily yields the cis-isomer of **1,2-dichlorohexafluorocyclobutane**. [5]

Chlorination of Hexafluorocyclobutene

The photochemical or catalytic chlorination of hexafluorocyclobutene results in a mixture where the trans-isomer is the main product. [5] This reaction involves the addition of chlorine across the double bond of the hexafluorocyclobutene ring.

Separation of Cis- and Trans-Isomers

Due to the difference in their boiling points, fractional distillation is an effective method for separating the cis- and trans-isomers of **1,2-dichlorohexafluorocyclobutane**.^[5]

Experimental Protocols

Synthesis via Chlorination of Hexafluorocyclobutene

This protocol is a general guideline based on the principles of electrophilic addition to alkenes.

Materials:

- Hexafluorocyclobutene
- Chlorine (gas)
- An appropriate inert solvent (e.g., carbon tetrachloride)
- A suitable photochemical reactor or catalyst

Procedure:

- Dissolve hexafluorocyclobutene in the inert solvent in a reaction vessel.
- Cool the mixture to the desired reaction temperature.
- Slowly bubble chlorine gas through the solution in the presence of UV light (for photochemical reaction) or a suitable catalyst.
- Monitor the reaction progress using an appropriate analytical technique, such as gas chromatography (GC), until the starting material is consumed.
- Once the reaction is complete, remove the solvent and any excess chlorine under reduced pressure.
- The resulting product will be a mixture of cis- and trans-**1,2-dichlorohexafluorocyclobutane**, which can then be separated.

Separation by Fractional Distillation

Apparatus:

- A fractional distillation apparatus with a high-efficiency column (e.g., a Vigreux or packed column)
- Heating mantle
- Condenser
- Receiving flasks

Procedure:

- Set up the fractional distillation apparatus.
- Place the isomeric mixture into the distillation flask.
- Heat the flask gently to bring the mixture to a boil.
- Carefully control the heating rate to maintain a slow and steady distillation.
- The lower-boiling trans-isomer will distill first. Collect this fraction in a receiving flask.
- As the temperature rises, the higher-boiling cis-isomer will begin to distill. Collect this fraction in a separate receiving flask.
- The efficiency of the separation will depend on the efficiency of the distillation column and the precise control of the distillation rate.

Isomer Differentiation by Spectroscopic Methods

Spectroscopic techniques are crucial for identifying and differentiating the cis- and trans-isomers.

4.3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{19}F NMR: The symmetry of the isomers plays a key role in their ^{19}F NMR spectra. The cis-isomer, having a higher degree of symmetry, is expected to show fewer resonance signals

than the less symmetric trans-isomer.[1] The coupling constants between fluorine atoms will also differ depending on their spatial relationship (cis or trans).

- ^{13}C NMR: Similar to ^{19}F NMR, the number of signals in the ^{13}C NMR spectrum will differ between the two isomers due to their different symmetries.[1]

4.3.2. Infrared (IR) Spectroscopy The vibrational modes of the C-Cl and C-F bonds will be different for the cis- and trans-isomers, leading to distinct IR absorption spectra that can be used for identification.[5]

Analysis by Gas Chromatography (GC)

Gas chromatography is a powerful technique for both separating and quantifying the isomers in a mixture.

Typical GC Conditions:

- Column: A capillary column with a non-polar or medium-polarity stationary phase is often suitable for separating halogenated hydrocarbons.[8][9]
- Carrier Gas: Helium or nitrogen.
- Injector: Split/splitless injector.
- Oven Temperature Program: A temperature program that starts at a lower temperature and ramps up will likely be necessary to achieve good separation.
- Detector: An electron capture detector (ECD) is highly sensitive to halogenated compounds.[10] A mass spectrometer (MS) can also be used for definitive identification.

Biological Activity and Safety

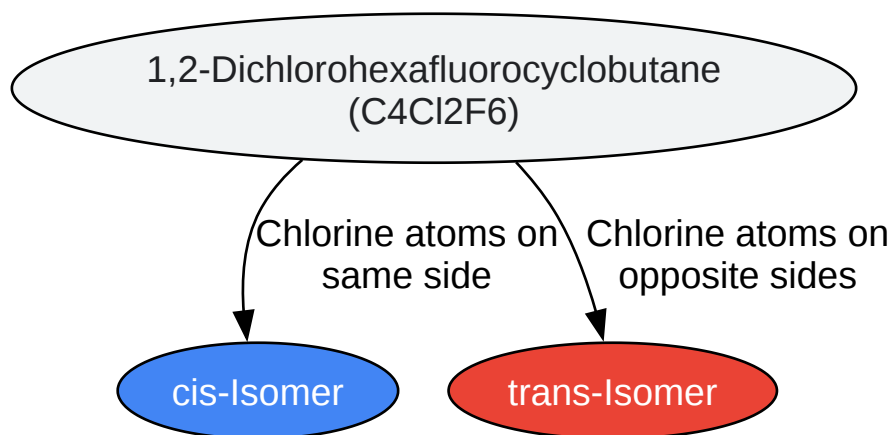
Both the cis- and trans-isomers of **1,2-dichlorohexafluorocyclobutane** have been found to induce convulsions, with the cis-isomer being almost twice as potent as the trans-isomer.[11] Neither isomer appears to have anesthetic properties.[11]

Safety Hazards: **1,2-dichlorohexafluorocyclobutane** is an irritant to the skin and eyes and may cause respiratory irritation.[3][7][12] It is important to handle this compound with

appropriate personal protective equipment in a well-ventilated area.

Visualizations

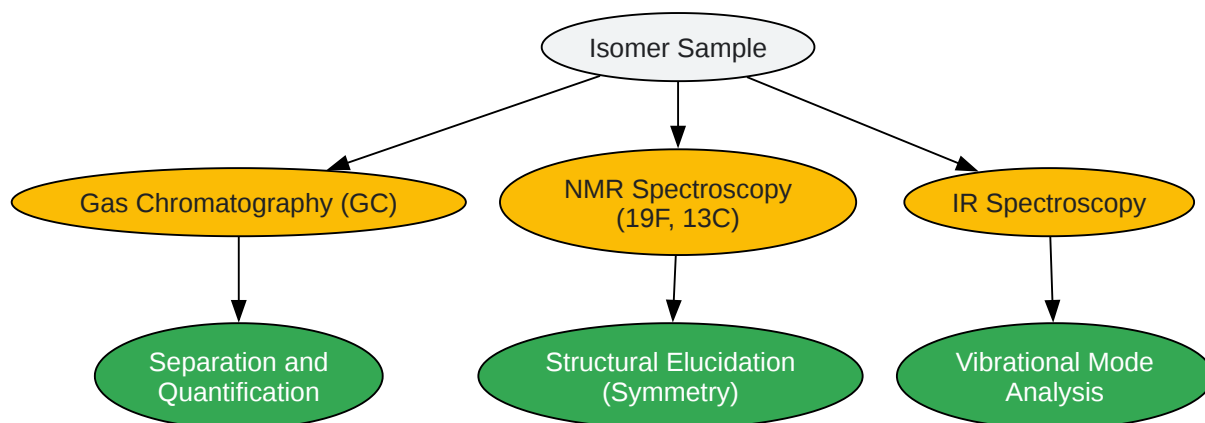
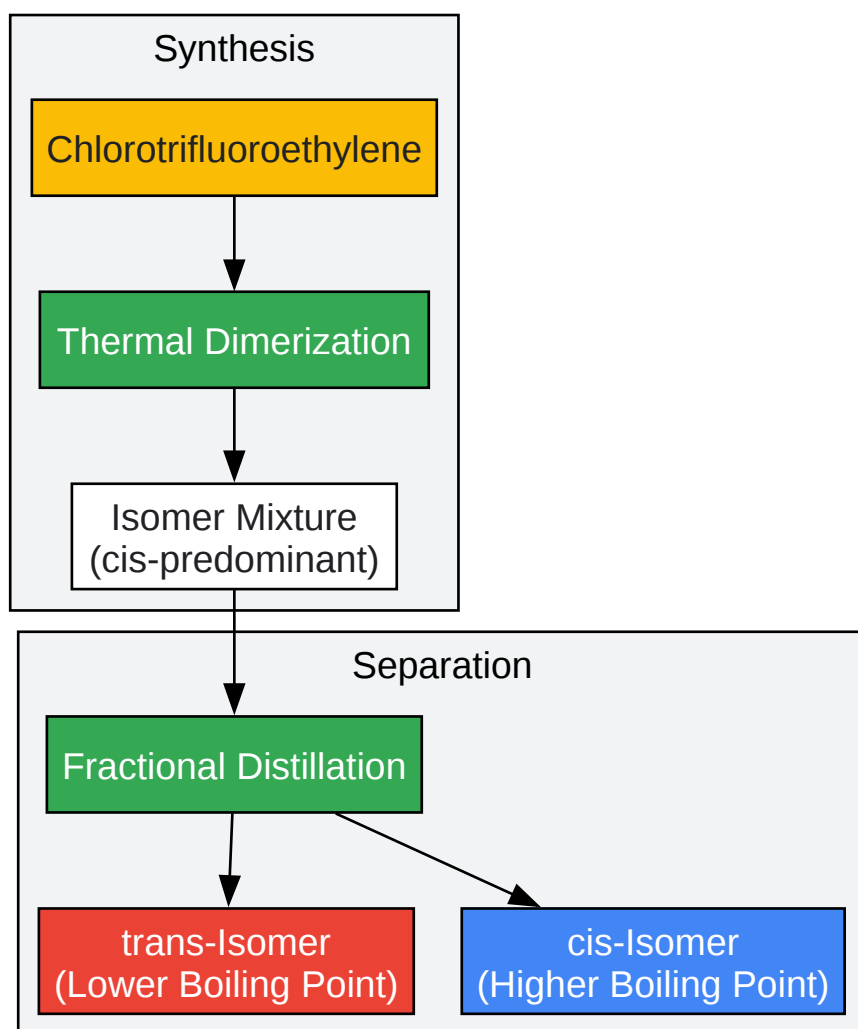
Logical Relationship of Isomers



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Caption: Geometric isomers of **1,2-dichlorohexafluorocyclobutane**.

Experimental Workflow: Synthesis and Separation



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References

- 1. 1,2-Dichlorohexafluorocyclobutane | 356-18-3 | Benchchem [benchchem.com]
- 2. Cyclobutane, 1,2-dichloro-1,2,3,3,4,4-hexafluoro- [webbook.nist.gov]
- 3. 1,2-Dichlorohexafluorocyclobutane | C₄Cl₂F₆ | CID 9643 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclobutane, 1,2-dichloro-1,2,3,3,4,4-hexafluoro- [webbook.nist.gov]
- 5. pubs.aip.org [pubs.aip.org]
- 6. CAS 3934-26-7 | 1200-6-09 | MDL MFCD23704313 | cis-1,2-Dichlorohexafluorocyclobutane | SynQuest Laboratories [synquestlabs.com]
- 7. 1,2-DICHLOROHEXAFLUOROCYCLOBUTANE | 356-18-3 [amp.chemicalbook.com]
- 8. gcms.cz [gcms.cz]
- 9. agilent.com [agilent.com]
- 10. academic.oup.com [academic.oup.com]
- 11. The convulsant and anesthetic properties of cis-trans isomers of 1,2-dichlorohexafluorocyclobutane and 1,2-dichloroethylene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. 1,2-Dichlorohexafluorocyclobutane - Hazardous Agents | Haz-Map [haz-map.com]
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